

Application Notes and Protocols for Myristoylated PKI 14-22 Amide

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Compound of Interest

Compound Name: PKI 14-22 amide, myristoylated

Cat. No.: B15604380

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Introduction

Myristoylated PKI 14-22 amide is a potent and cell-permeable inhibitor of cAMP-dependent Protein Kinase A (PKA).^{[1][2]} The addition of a myristoyl group to the N-terminus of the PKI 14-22 peptide enhances its ability to cross cell membranes, making it an effective tool for studying the role of PKA in various cellular processes.^{[1][3]} The non-myristoylated version of the peptide is a highly specific inhibitor of PKA with a K_i of approximately 36 nM.^{[1][4][5]} This peptide works by binding to the catalytic subunit of PKA, preventing the phosphorylation of its downstream targets.^{[1][6]} These application notes provide detailed protocols for the preparation of stock solutions and an overview of its mechanism of action.

Quantitative Data Summary

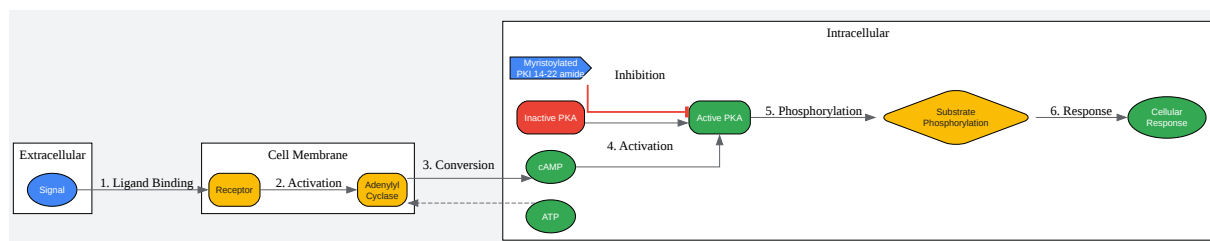
The following table summarizes the key quantitative data for myristoylated PKI 14-22 amide.

Property	Value	Source(s)
Molecular Weight	1209.5 g/mol	[2][4]
Molecular Formula	C ₅₃ H ₁₀₀ N ₂₀ O ₁₂	[2][4]
Amino Acid Sequence	Myr-Gly-Arg-Thr-Gly-Arg-Arg-Asn-Ala-Ile-NH ₂	[4][5][7]
Purity	≥95% (typically analyzed by HPLC)	[4]
Solubility in DMSO	Soluble up to 1 mg/mL. Some sources indicate up to 100 mg/mL.	[2][4][7]
Solubility in Water	3 mg/mL	[2]
Solubility in Ethanol	Insoluble	[2]
Storage (Lyophilized)	Store at -20°C for up to 3 years. Protect from moisture.	[2][4][8]
Storage (Stock Solution)	Aliquot and store at -20°C for up to 3 months or -80°C for up to 1 year. Avoid repeated freeze-thaw cycles.	[2][3][9]

Mechanism of Action: PKA Inhibition

Myristoylated PKI 14-22 amide acts as a competitive inhibitor of Protein Kinase A (PKA). The signaling pathway begins with the activation of adenylyl cyclase, which converts ATP to cyclic AMP (cAMP). Elevated cAMP levels lead to the activation of PKA. Activated PKA then phosphorylates various downstream target proteins, leading to a cellular response.

Myristoylated PKI 14-22 amide, due to its myristoylation, can penetrate the cell membrane and directly inhibit the catalytic subunit of PKA, thus blocking the downstream phosphorylation events.



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Figure 1. Signaling pathway of PKA inhibition by myristoylated PKI 14-22 amide.

Experimental Protocol: Preparation of a 1 mM DMSO Stock Solution

This protocol describes the preparation of a 1 mM stock solution of myristoylated PKI 14-22 amide in DMSO.

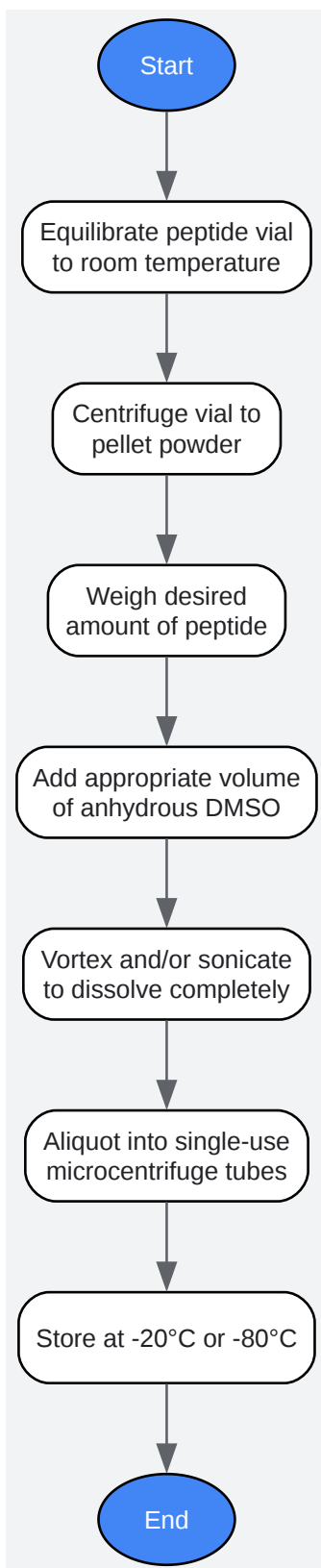
Materials:

- Myristoylated PKI 14-22 amide (lyophilized powder)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated precision balance
- Calibrated micropipettes and sterile tips

Procedure:

- **Pre-weighing Preparation:** Before opening, bring the vial of lyophilized myristoylated PKI 14-22 amide to room temperature to prevent condensation of moisture. Briefly centrifuge the vial to ensure all the powder is at the bottom.
- **Weighing the Peptide:** Carefully weigh out the desired amount of the peptide using a calibrated precision balance in a fume hood. For example, to prepare 1 mL of a 1 mM stock solution, weigh out 1.21 mg of the peptide (Molecular Weight = 1209.5 g/mol).
- **Dissolving the Peptide:**
 - Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the weighed peptide. To continue the example, add 1 mL of DMSO to the 1.21 mg of peptide.
 - Recap the vial securely and vortex gently for 10-20 seconds to mix.
 - To ensure complete dissolution, you can warm the tube at 37°C for a short period and sonicate in an ultrasonic bath.^[10] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:**
 - Once the peptide is fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the peptide.^{[2][9]}
 - Clearly label each aliquot with the name of the compound, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 1 year).^{[2][3][9]}

Workflow for Stock Solution Preparation:



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Figure 2. Workflow for preparing myristoylated PKI 14-22 amide stock solution.

Important Considerations

- **Hygroscopic Nature:** The lyophilized peptide can be hygroscopic. It is important to handle it in a dry environment and protect it from moisture.[8]
- **Solvent Quality:** Always use fresh, high-purity, anhydrous DMSO to prepare the stock solution. Moisture in the DMSO can reduce the solubility of the peptide.[2]
- **Cell Culture Applications:** When using the stock solution in cell culture experiments, ensure that the final concentration of DMSO is not toxic to the cells. It is recommended to keep the final DMSO concentration below 0.5%.
- **Alternative Solvents:** While DMSO is the most common solvent, myristoylated PKI 14-22 amide is also reported to be soluble in dilute acid and a mixture of DMSO:PBS (pH 7.2) (1:3) at 0.25 mg/mL.[5][7] The choice of solvent may depend on the specific experimental requirements.

By following these guidelines and protocols, researchers can ensure the proper preparation and storage of myristoylated PKI 14-22 amide stock solutions for consistent and reliable experimental results.

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